

# organic synthesis building block acrylophenone

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## Compound Focus: Acrylophenone

CAS No.: 768-03-6

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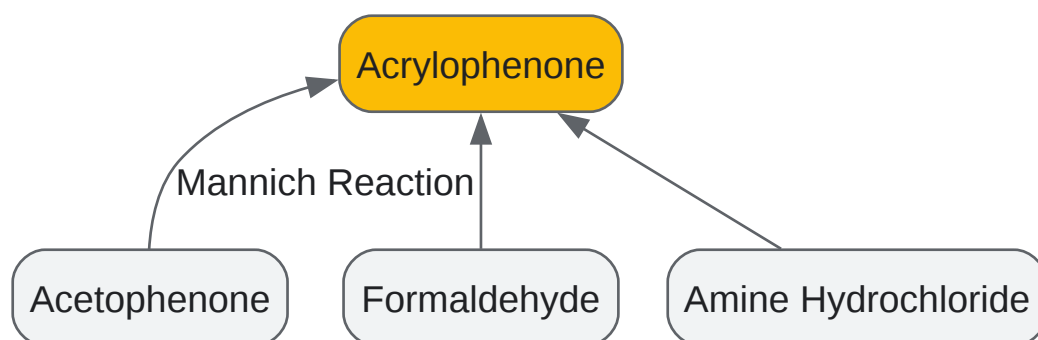
## Acrylophenone: Core Properties and Synthesis

**Acrylophenone** (1-phenylprop-2-en-1-one) is a simple  $\alpha,\beta$ -unsaturated ketone. Its core structure, which combines a reactive carbonyl and an alkene group, makes it a valuable scaffold for constructing more complex molecules [1].

The table below summarizes its fundamental properties:

Property	Description / Value
Chemical Name	1-Phenylprop-2-en-1-one [1]
Molecular Formula	$C_9H_8O$ [1]
Molar Mass	$132.162 \text{ g}\cdot\text{mol}^{-1}$ [1]
Physical Description	Chemical compound [1]
Boiling Point	$115 \text{ }^\circ\text{C}$ at 18 Torr [1]
Density	$0.996 \text{ g/cm}^3$ [1]
Key Feature	$\alpha,\beta$ -unsaturated ketone structure [1]

A classical and efficient method for preparing **acrylophenone** is the **Mannich reaction**, starting from its saturated analog, acetophenone [1].



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*Synthesis of **Acrylophenone** via Mannich Reaction*

## Key Synthetic Methodologies and Applications

The utility of **acrylophenone** in drug discovery is demonstrated by its role as a precursor to various bioactive molecules and its use in creating diverse chemical libraries.

### Functionalization via the Mannich Reaction

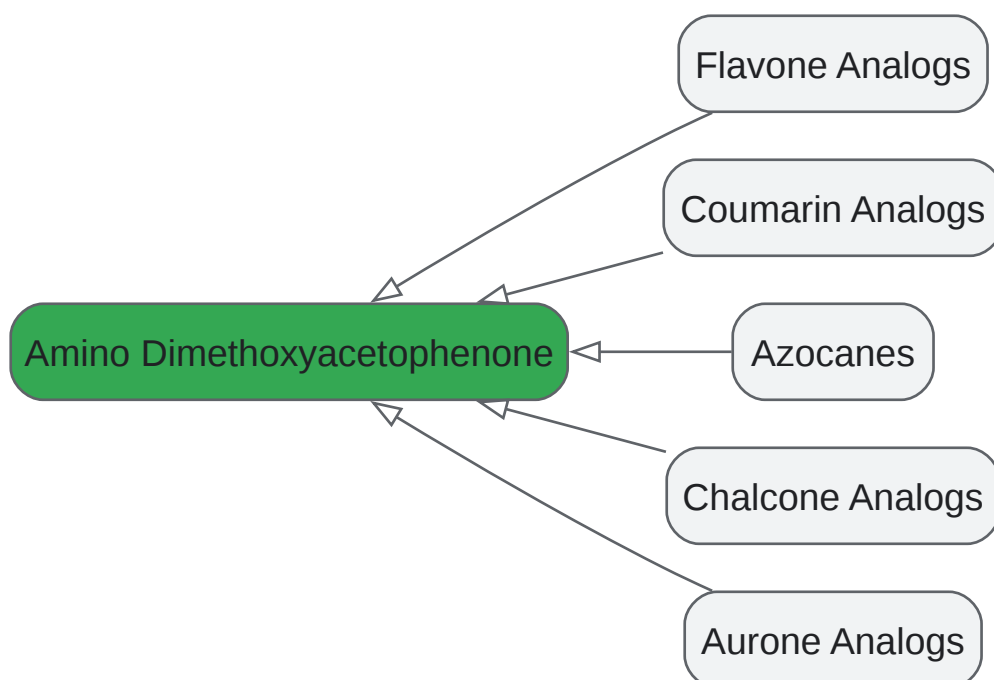
**Acrylophenone** can be further functionalized using the **Mannich reaction** to produce derivatives with potential biological activity. This one-pot condensation introduces an aminomethyl group at the alpha position of the carbonyl [2].

An example is the synthesis of 1-aryl-2-(N-methylpiperazinomethyl)-2-propen-1-one dihydrochlorides. These **Mannich bases** have been synthesized and evaluated for their cytotoxicity against various human cancer cell lines, with one derivative (TA2, featuring a methyl substituent on the phenyl ring) identified as a promising lead compound [2].

### Building Block in Diversity-Oriented Synthesis (DOS)

A modern application of **acrylophenone**-related chemistry is in **Diversity-Oriented Synthesis (DOS)**, a strategy to efficiently generate large, structurally diverse libraries of compounds from a common precursor [3].

Researchers have used easily accessible **amino dimethoxyacetophenones** as starting points for DOS to create libraries of natural product analogs. This approach allows for the rapid synthesis of diverse structures like **flavones**, **coumarins**, **azocanes**, **chalcones**, and **aurones**—scaffolds frequently investigated as lead compounds in drug discovery [3].



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*Aminoacetophenone as a precursor to diverse scaffolds*

## Photochemical and Cyclization Reactions

**Acrylophenone** derivatives are also valuable in studying and utilizing photochemical behaviors. For instance, 3-azido-**acrylophenones** serve as precursors to heterocyclic compounds like **oxazoles** through UV-induced reactions, which are valuable motifs in medicinal chemistry [4].

The proposed mechanism involves the azide group undergoing photolysis, leading to an azirine intermediate, which then forms a nitrile ylide and finally ring-expands to the oxazole product [4].

## Applications in Drug Discovery and Beyond

The scaffolds accessible from **acrylophenone** and its related building blocks have significant relevance in therapeutic development:

- **Anticancer Agents:** Derivatives such as aminoflavones (e.g., **Alvocidib**) have entered clinical trials as antitumor drug candidates, for example, for acute myeloid leukemia [3].
- **Antioxidant and Anti-inflammatory Leads:** Naturally occurring flavones and their synthetic analogs are studied for their antioxidant effects and have been investigated against inflammatory conditions, including the inflammatory storm associated with SARS-CoV-2 [3].
- **Material Science:** Beyond pharmaceuticals, poly(**acrylophenone**) derivatives have been studied as simple polymeric analogs of lignin to understand and mitigate photo-degradation processes, such as the yellowing of paper [5].

## Experimental Protocol: Representative Synthesis

The following is a generalized procedure based on the Mannich reaction for synthesizing an N-methylpiperazine-functionalized **acrylophenone** derivative [2].

- **Reaction:** A mixture of **acrylophenone**, N-methylpiperazine, and formaldehyde (typically as formalin or paraformaldehyde) is stirred in a suitable solvent (often ethanol or methanol). The reaction may be heated, or an acid catalyst might be used to facilitate the process.
- **Work-up:** The reaction mixture is concentrated, and the product is often precipitated or crystallized as its dihydrochloride salt by adding concentrated hydrochloric acid to the residue dissolved in an organic solvent like acetone or ethanol.
- **Purification:** The crude solid is typically purified by recrystallization from a suitable solvent system (e.g., ethanol/ether) to obtain the pure Mannich base dihydrochloride.
- **Characterization:** The structure of the final compound is confirmed using analytical techniques, including  $^1\text{H}$  NMR,  $^{13}\text{C}$  NMR, and High-Resolution Mass Spectrometry (HRMS) [2].

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## References

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